

Oxazole-2-carbaldehyde: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Oxazole-2-carbaldehyde

Cat. No.: B1317516

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties, synthesis, and potential biological relevance of **oxazole-2-carbaldehyde**. This document is intended to serve as a valuable resource, summarizing key data, detailing experimental methodologies, and visualizing complex chemical and biological processes.

Core Physical and Chemical Properties

Oxazole-2-carbaldehyde is a heterocyclic aldehyde with the molecular formula $C_4H_3NO_2$.^[1] Its structure, featuring an oxazole ring substituted with a carbaldehyde group at the 2-position, imparts it with unique reactivity and makes it a valuable intermediate in organic synthesis.

Physicochemical Data

A summary of the key physical and chemical properties of **oxazole-2-carbaldehyde** is presented in the table below for easy reference and comparison.

| Property | Value | Source |
|-------------------------|---|--------|
| Molecular Weight | 97.07 g/mol | [1] |
| Boiling Point | 182.5 ± 23.0 °C (Predicted) | [2] |
| Density | 1.258 ± 0.06 g/cm ³ (Predicted) | [2] |
| Solubility | Soluble in water. Miscible with polar aprotic solvents (e.g., Dichloromethane). | [3][4] |
| Appearance | Light brown liquid | [5] |
| pKa (of conjugate acid) | -1.86 ± 0.10 (Predicted) | [2] |

Synthesis of Oxazole-2-carbaldehyde and its Derivatives

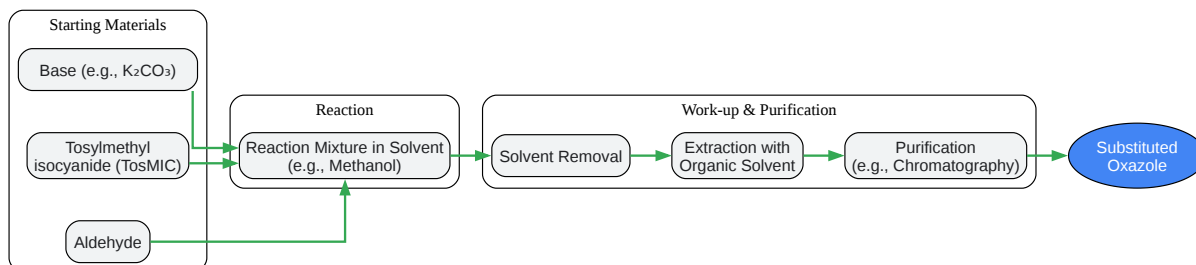
The synthesis of the oxazole ring is a cornerstone of heterocyclic chemistry, with several named reactions providing versatile routes to this scaffold. These methods are crucial for accessing **oxazole-2-carbaldehyde** and its derivatives for further study and application.

Key Synthetic Methodologies

Several classical and modern methods are employed for the synthesis of oxazoles. The choice of method often depends on the desired substitution pattern and the availability of starting materials.

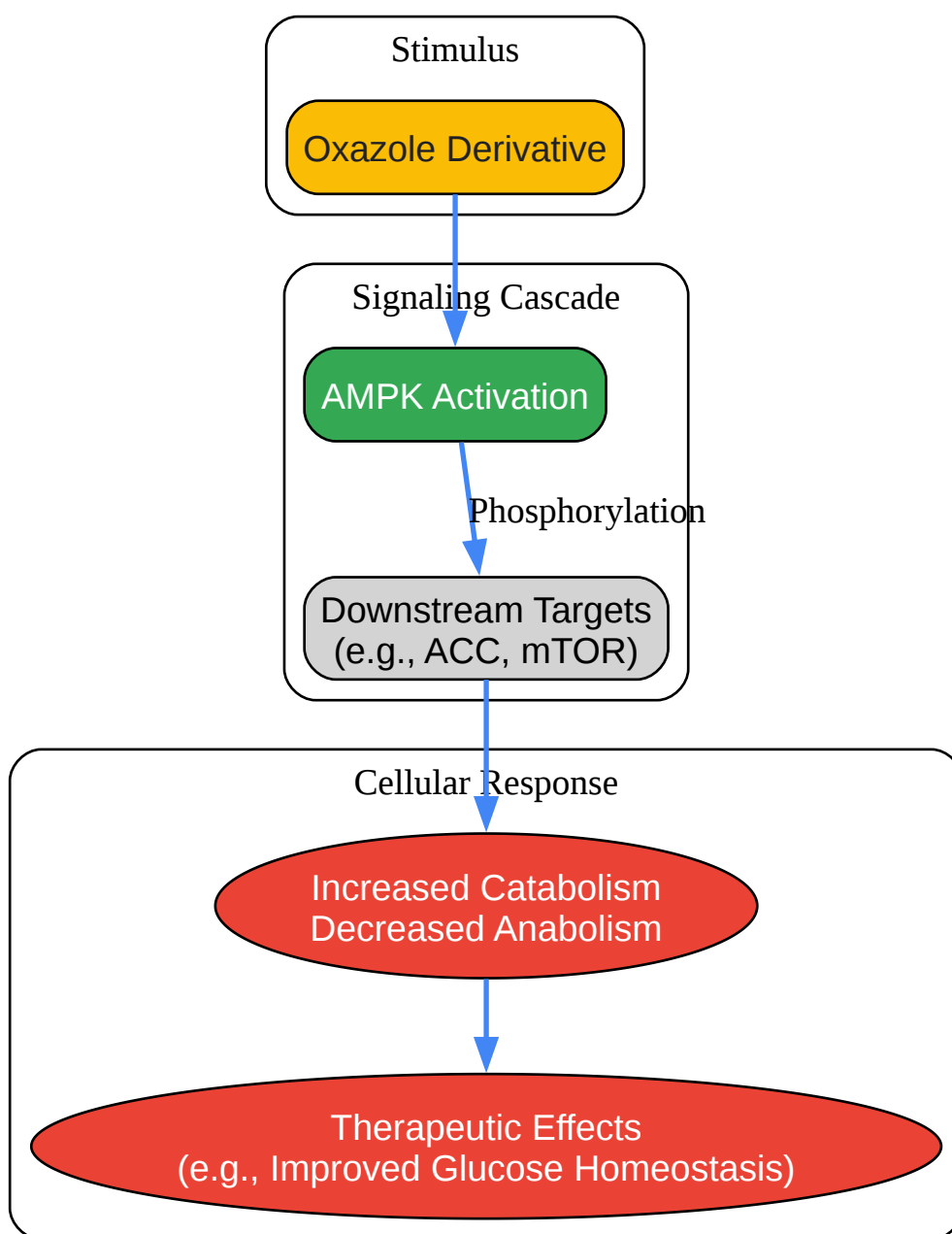
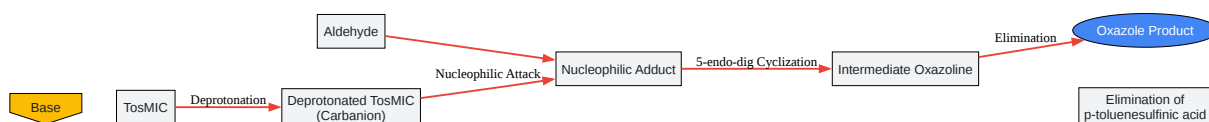
- Robinson-Gabriel Synthesis: This method involves the dehydration of 2-acylamino-ketones to form oxazoles.[6][7]
- Fischer Oxazole Synthesis: This synthesis utilizes the reaction of a cyanohydrin with an aldehyde in the presence of anhydrous hydrochloric acid.[3]
- Van Leusen Oxazole Synthesis: A versatile method that allows for the preparation of oxazoles from aldehydes and tosylmethyl isocyanide (TosMIC).[5]

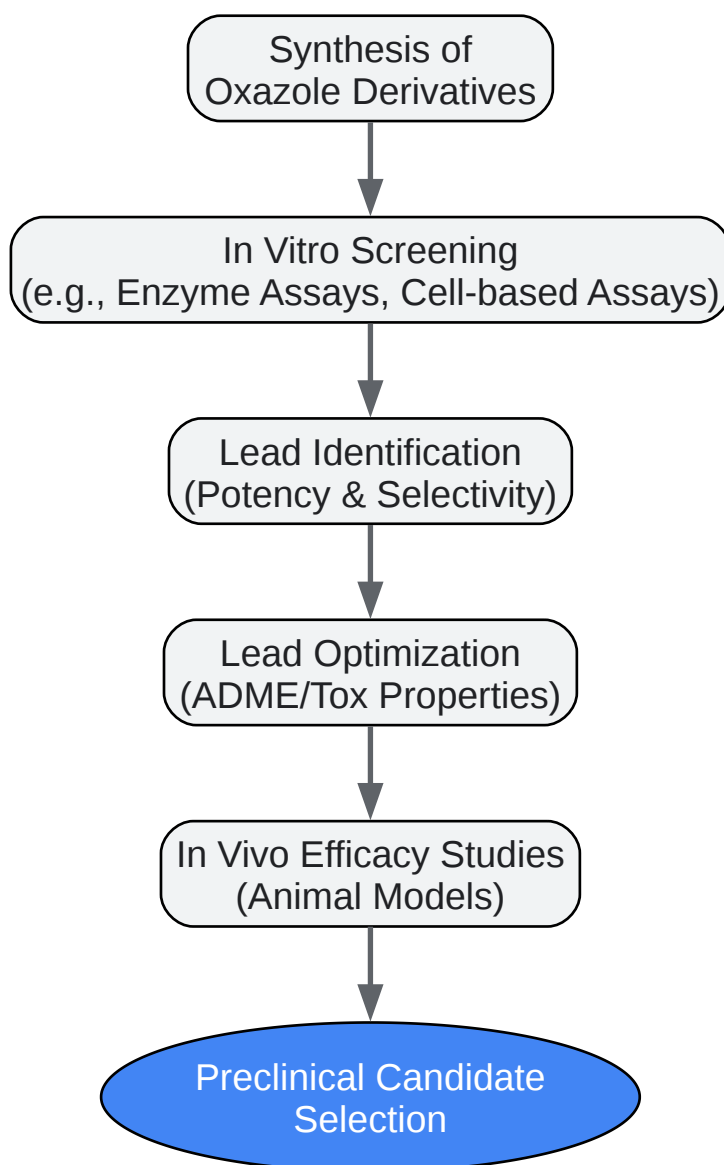
Below are diagrams illustrating the logical workflow and reaction mechanism for the Van Leusen oxazole synthesis.



[Click to download full resolution via product page](#)

Van Leusen Synthesis Experimental Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. discovery.dundee.ac.uk [discovery.dundee.ac.uk]

- 3. Fischer oxazole synthesis - Wikipedia [en.wikipedia.org]
- 4. Van Leusen Oxazole Synthesis [organic-chemistry.org]
- 5. synarchive.com [synarchive.com]
- 6. Robinson–Gabriel synthesis - Wikipedia [en.wikipedia.org]
- 7. Van Leusen reaction - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Oxazole-2-carbaldehyde: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1317516#oxazole-2-carbaldehyde-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com